

Tetrabutylammonium Dibromiodide: A Review of Its Properties and Potential Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrabutylammonium
Dibromiodide*

Cat. No.: *B108187*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Tetrabutylammonium dibromiodide (TBADI) is a quaternary ammonium polyhalide salt. While its specific applications are not as extensively documented as those of its simpler halide counterparts, such as tetrabutylammonium bromide (TBAB) and tetrabutylammonium iodide (TBAI), its unique structure suggests potential as a specialized reagent in organic synthesis and materials science. This technical guide provides a comprehensive overview of the available information on TBADI, including its physicochemical properties, and outlines a plausible synthetic route based on established methods for preparing similar polyhalogenated compounds.

Physicochemical Properties

A summary of the known physicochemical properties of **Tetrabutylammonium Dibromiodide** is presented in Table 1. This data is crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	15802-00-3	[1][2]
Molecular Formula	C ₁₆ H ₃₆ Br ₂ IN	[1][2]
Molecular Weight	529.18 g/mol	[1][2]
Appearance	Not specified	
Melting Point	Not specified	
Solubility	Not specified	

Table 1: Physicochemical Properties of **Tetrabutylammonium Dibromiodide**

Synthesis of Tetrabutylammonium Dibromiodide

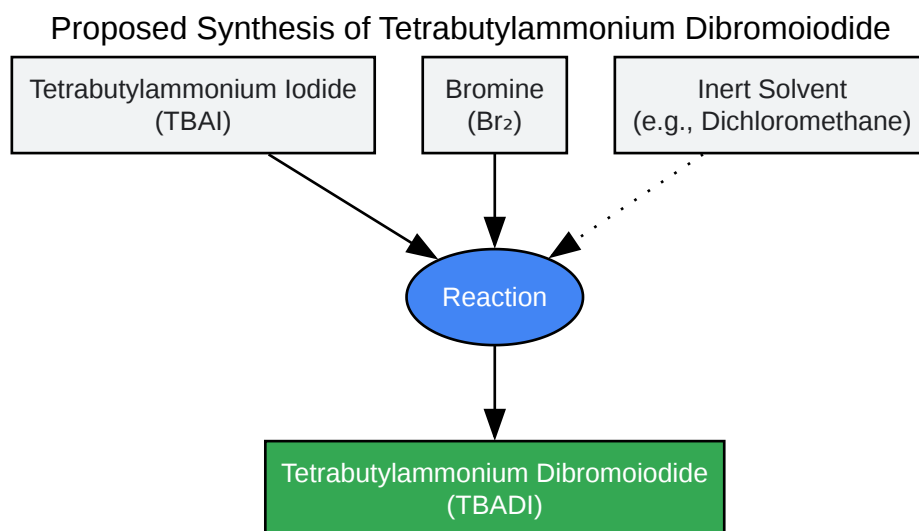
A detailed experimental protocol for the synthesis of **Tetrabutylammonium dibromiodide** is not explicitly available in the reviewed literature. However, a standard method for the preparation of quaternary ammonium polyhalides involves the direct reaction of a quaternary ammonium halide with a halogen. Based on this, a prospective synthesis of TBADI would involve the reaction of Tetrabutylammonium iodide (TBAI) with bromine (Br₂).

Proposed Experimental Protocol:

- **Dissolution:** Dissolve a known molar amount of Tetrabutylammonium iodide in a suitable inert solvent, such as dichloromethane or chloroform.
- **Addition of Bromine:** To the stirred solution, add an equimolar amount of bromine dropwise at a controlled temperature, likely at 0 °C or room temperature to manage any exothermic reaction.
- **Reaction:** Allow the reaction mixture to stir for a specified period until the reaction is complete. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- **Isolation and Purification:** The product, **Tetrabutylammonium dibromiodide**, may precipitate out of the solution or can be isolated by removal of the solvent under reduced

pressure. The crude product can then be purified by recrystallization from an appropriate solvent system.

The proposed synthetic pathway is illustrated in the diagram below.



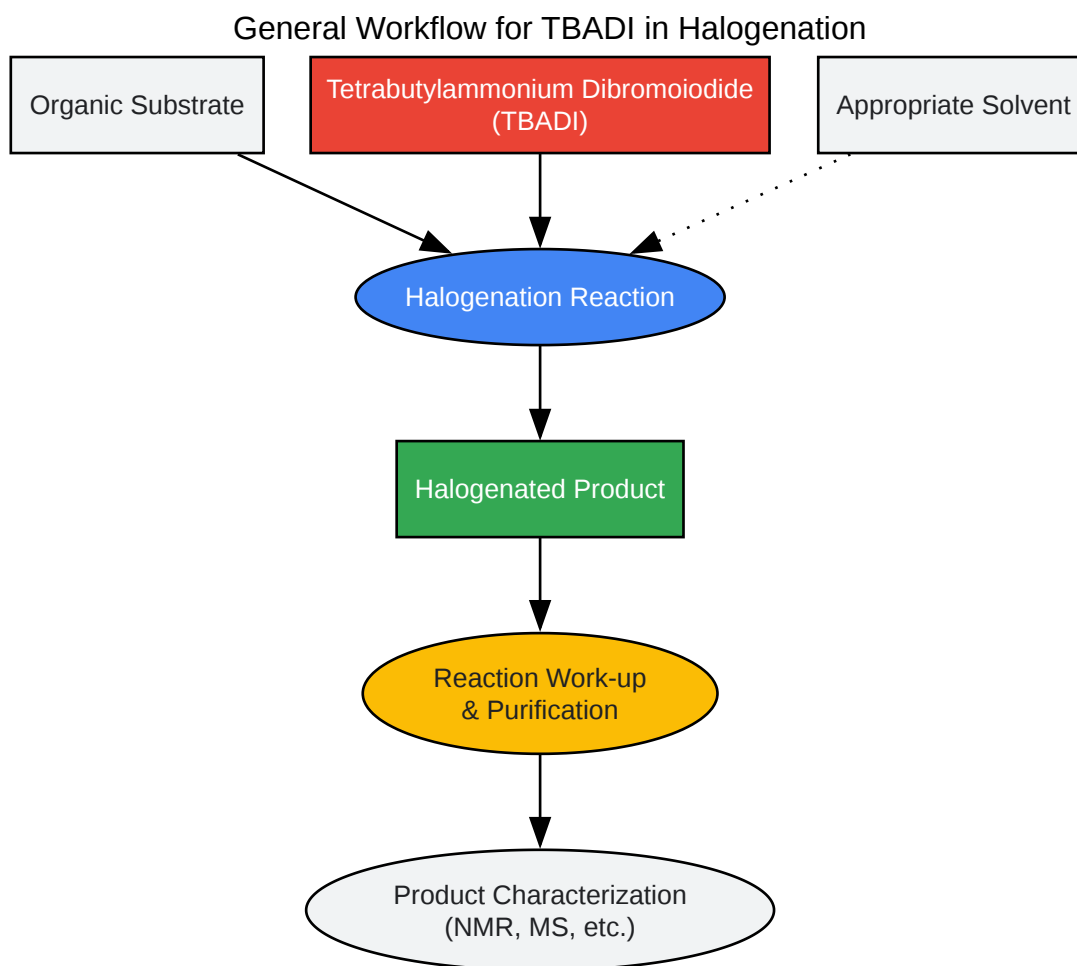
[Click to download full resolution via product page](#)

Caption: Proposed reaction scheme for the synthesis of TBADI.

Potential Applications

While specific, well-documented applications of **Tetrabutylammonium dibromiodide** are scarce, its structure as a polyhalide suggests its potential utility as a reagent in organic synthesis. Quaternary ammonium polyhalides are known to act as mild and selective halogenating agents. Therefore, TBADI could potentially be used for the bromination or iodination of various organic substrates.

The general workflow for a potential application of TBADI as a halogenating agent is depicted below.



[Click to download full resolution via product page](#)

Caption: Potential workflow for utilizing TBADI as a halogenating agent.

Conclusion

Tetrabutylammonium dibromiodide is a chemical compound with potential for application in synthetic chemistry. While detailed experimental data is currently limited in publicly accessible literature, this guide provides a foundation based on the known properties of similar compounds. Further research is warranted to fully elucidate its synthetic protocols, reactivity, and potential applications. The information presented here serves as a starting point for researchers and professionals interested in exploring the utility of this and other quaternary ammonium polyhalides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrabutylammonium dibromiodide (Tetra-n-butylammonium dibromiodide) | Biochemical Assay Reagents | 15802-00-3 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 2. 错误页 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Tetrabutylammonium Dibromiodide: A Review of Its Properties and Potential Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b108187#literature-review-on-tetrabutylammonium-dibromiodide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

